

# Preliminary Investigation of 2-Methyleicosane Bioactivity: A Review of Current Knowledge

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## Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current understanding of the bioactivity of **2-Methyleicosane**. Following a comprehensive review of available scientific literature, it is evident that research into the specific biological effects of this long-chain branched alkane is exceptionally limited. Consequently, this document summarizes the sparse existing data and provides a broader context based on the known roles of similar molecules.

## Introduction to 2-Methyleicosane

**2-Methyleicosane** is a saturated hydrocarbon with the chemical formula  $C_{21}H_{44}$ . It is a branched-chain alkane, specifically an isomer of heneicosane, with a methyl group located on the second carbon of a twenty-carbon chain. While its physicochemical properties are documented in various chemical databases, its biological activity remains largely unexplored.

## Known Biological Mentions

The primary and sole mention of **2-Methyleicosane** in a biological context arises from the chemical analysis of plant volatiles.

## Antimicrobial Activity of Plant Volatiles

A study analyzing the volatile components of *Carthamus lanatus* (safflower) identified **2-Methyleicosane** as one of many constituents in an essential oil extract.<sup>[1]</sup> This extract exhibited antimicrobial activity against a range of bacteria and fungi.<sup>[1]</sup>

It is critical to note that the observed antimicrobial effects were attributed to the entire volatile extract, and the specific contribution, if any, of **2-Methyleicosane** to this activity was not determined. No studies have been conducted on the bioactivity of isolated **2-Methyleicosane**.

## Quantitative Bioactivity Data

A thorough search of scientific literature and bioactivity databases reveals a complete absence of quantitative data for **2-Methyleicosane**. There are no published reports detailing its IC<sub>50</sub>, EC<sub>50</sub>, binding affinities, or other dose-response relationships for any biological target.

Table 1: Quantitative Bioactivity Data for **2-Methyleicosane**

| Assay Type         | Target             | IC <sub>50</sub> / EC <sub>50</sub> | Source |
|--------------------|--------------------|-------------------------------------|--------|
| Data Not Available | Data Not Available | Data Not Available                  |        |

## Experimental Protocols

Due to the lack of dedicated studies on the bioactivity of **2-Methyleicosane**, there are no specific experimental protocols to report for its biological assessment.

The general methodology used in the study that identified **2-Methyleicosane** as part of an active extract is summarized below.

## Protocol for Antimicrobial Screening of Carthamus lanatus Volatiles

The following is a generalized workflow based on the described methodology.<sup>[1]</sup>

Workflow for the analysis and antimicrobial testing of plant volatiles.

## Signaling Pathways

There is no information available in the scientific literature regarding any signaling pathways that are modulated by **2-Methyleicosane**. The general understanding is that long-chain alkanes are largely biologically inert and do not typically interact with specific signaling cascades. Their primary roles are structural or as semiochemicals in insects.

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## References

- 1. [rpbs.journals.ekb.eg](https://rpbs.journals.ekb.eg) [[rpbs.journals.ekb.eg](https://rpbs.journals.ekb.eg)]
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